

Confirming the Binding Affinity of Apodine to its Protein Target: A Comparative Guide

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Compound of Interest

Compound Name: Apodine
CAS No.: 57932-86-2
Cat. No.: B1213082

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the binding affinity of the carbazole alkaloid, **Apodine**, to its putative protein target, B-cell lymphoma 2 (Bcl-2). Due to the limited availability of direct experimental binding data for a compound specifically named "**Apodine**," this document uses the closely related and well-studied carbazole alkaloid, mahanine, as a representative example to illustrate the methodologies and comparative data for Bcl-2 inhibition. The data presented herein is a compilation from computational studies and experimental data for established Bcl-2 inhibitors, offering a framework for evaluating novel compounds targeting this critical anti-apoptotic protein.

Executive Summary

The Bcl-2 family of proteins are central regulators of the intrinsic apoptotic pathway, making them a prime target for cancer therapeutics.^[1] This guide compares the binding affinity of the carbazole alkaloid mahanine with known Bcl-2 inhibitors, Navitoclax (ABT-263) and ABT-737. While direct experimental binding data for mahanine with Bcl-2 is not readily available in the public domain, computational docking studies predict a favorable binding affinity. This is

presented alongside experimentally determined affinities for Navitoclax and ABT-737 to provide a comprehensive comparison. Detailed protocols for key binding affinity assays are provided to facilitate the experimental validation of novel compounds like **Apodine**.

Data Presentation: Comparative Binding Affinities for Bcl-2

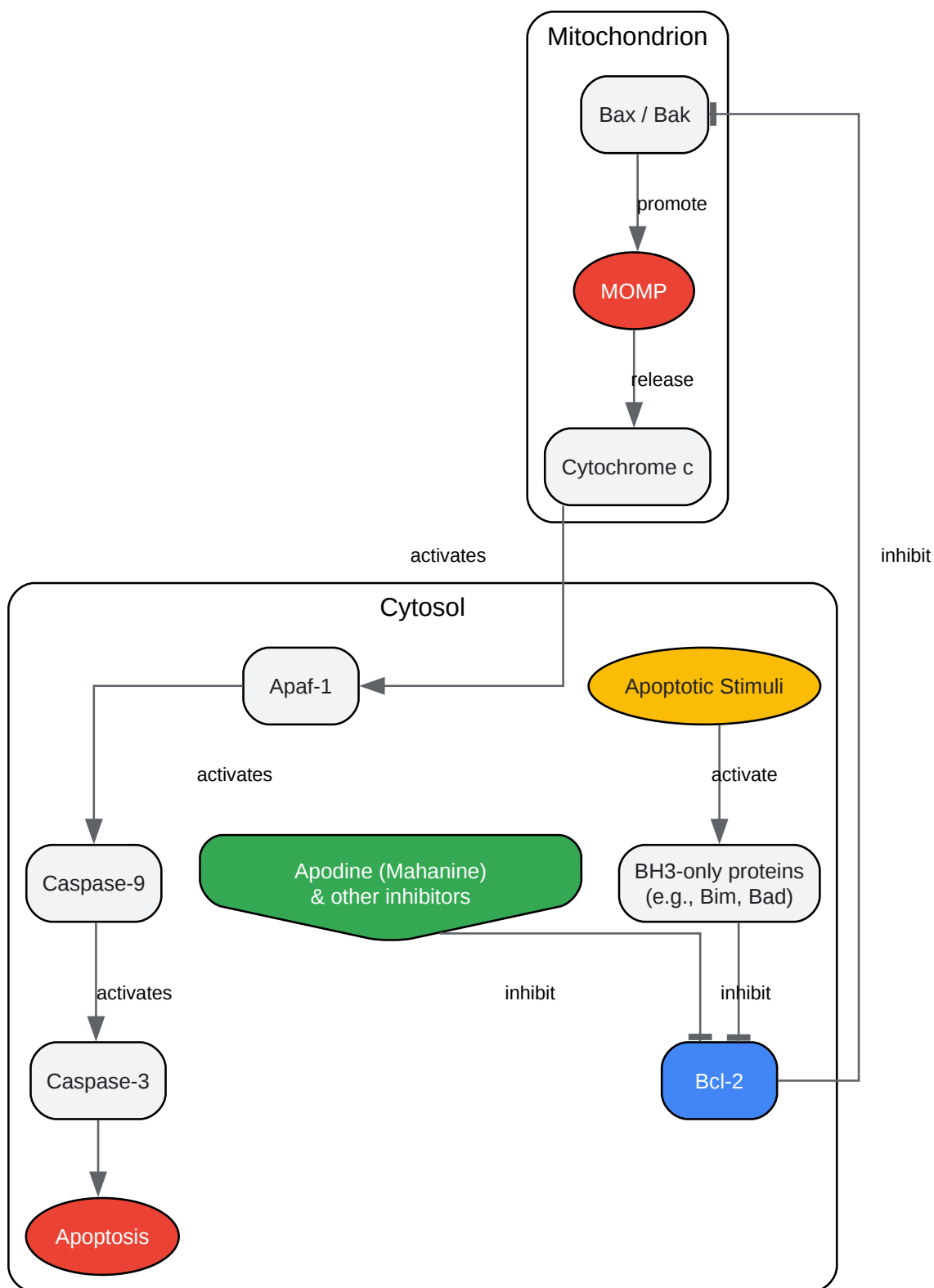
The following table summarizes the binding affinities of mahanine (computationally predicted) and two well-characterized small molecule inhibitors of Bcl-2. A lower dissociation constant (Kd) or inhibition constant (Ki) indicates a higher binding affinity.

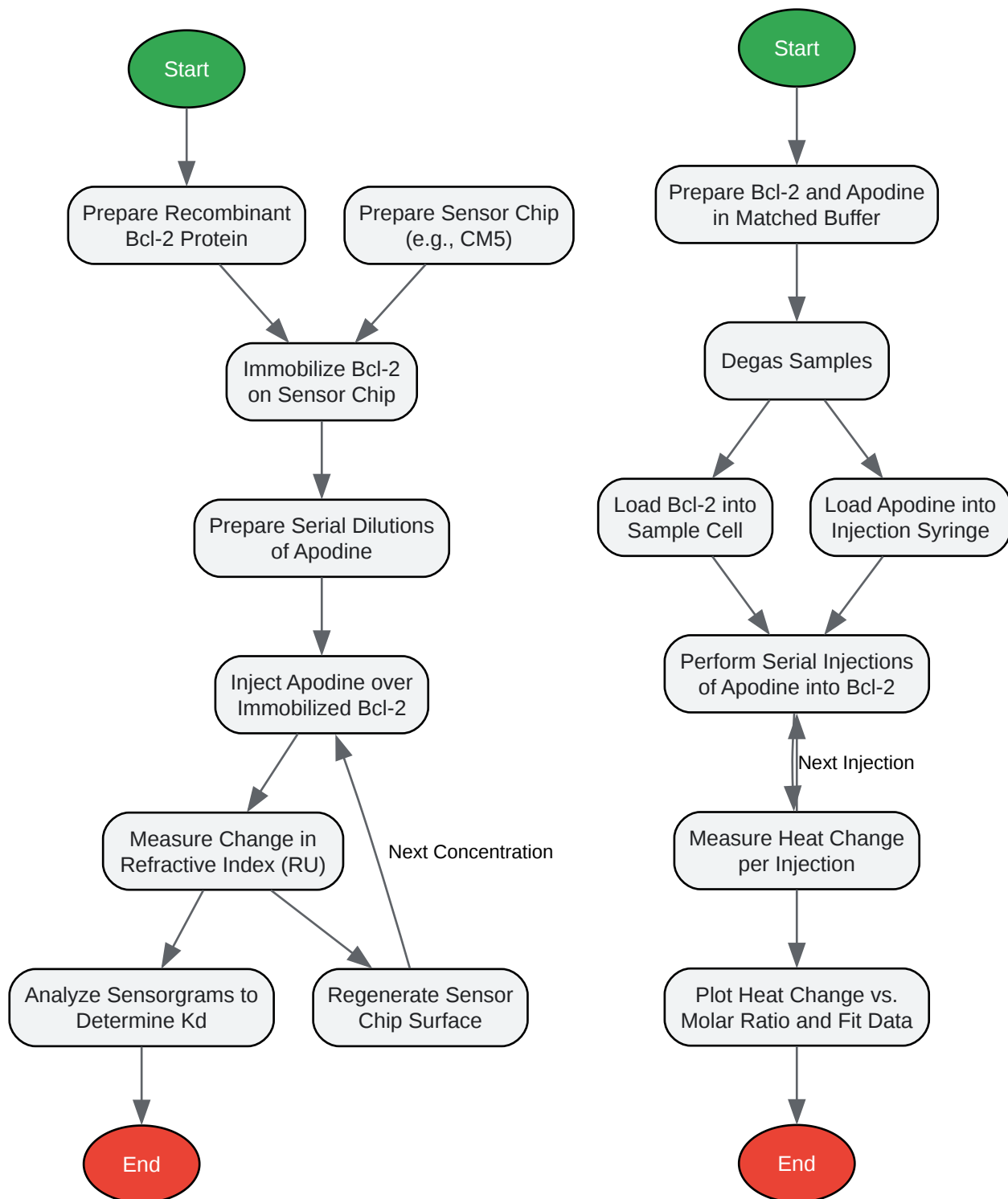
Compound Name	Compound Class	Target Protein	Binding Affinity (K _d /K _i)	Method
Mahanine	Carbazole Alkaloid	Bcl-2	-7.66 kcal/mol (Binding Energy)	In Silico (Molecular Docking)[1][2]
Navitoclax (ABT-263)	BH3 Mimetic	Bcl-2	≤ 1 nM (Ki)	In vitro assays[3][4]
ABT-737	BH3 Mimetic	Bcl-2	<10 nM (IC ₅₀)	In solution competition assays[5]

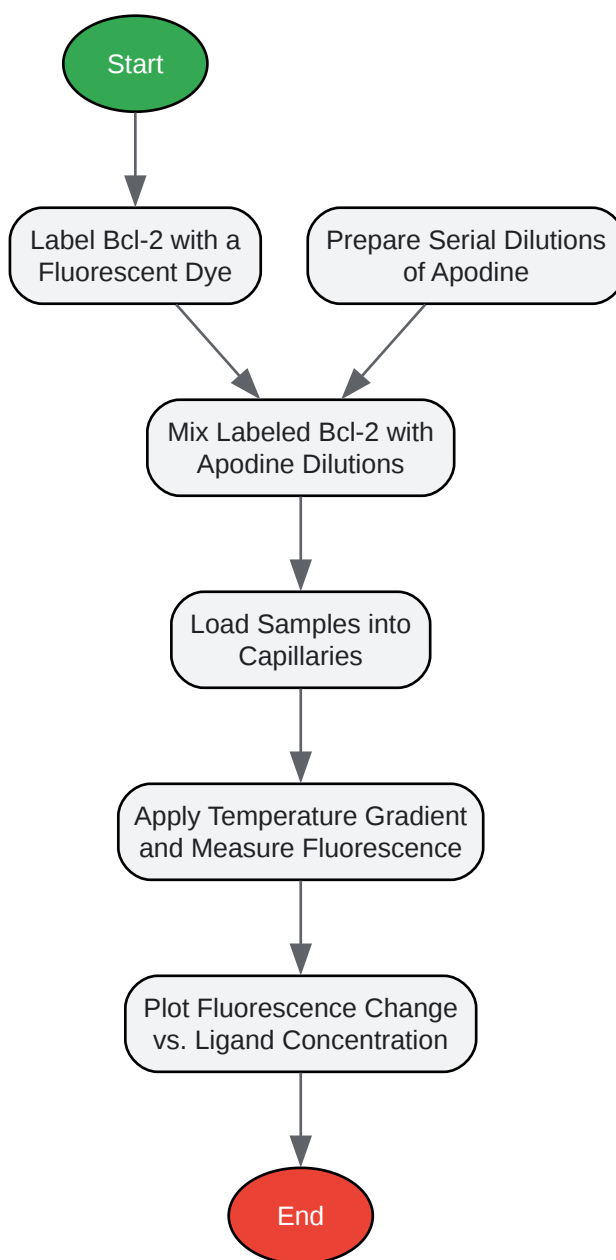
Note: The binding affinity for mahanine is a computationally derived value and should be confirmed experimentally.

Bcl-2 Signaling Pathway

The Bcl-2 protein is a key regulator of the intrinsic pathway of apoptosis. It functions by sequestering pro-apoptotic proteins like Bax and Bak, preventing them from inducing mitochondrial outer membrane permeabilization (MOMP) and subsequent caspase activation. Small molecule inhibitors that bind to the BH3 groove of Bcl-2 can disrupt this interaction, liberating pro-apoptotic proteins and triggering cell death.







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- [5. The BH3 mimetic ABT-737 targets selective Bcl-2 proteins and efficiently induces apoptosis via Bak/Bax if Mcl-1 is neutralized - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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